

Advanced Synthesis & Characterization of UV-Active 2-Fluorobenzoic Acid Derivatives

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Compound of Interest

Compound Name: *2-Fluorobenzoic acid phenacyl ester*

Cat. No.: *B12198770*

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Executive Summary: The Ortho-Fluorine Advantage

2-Fluorobenzoic acid (2-FBA) is more than a passive building block; it is a "spring-loaded" electrophile. The fluorine atom at the ortho position exerts two critical effects that drive the synthesis of UV-active derivatives:

- Electronic Activation (): The strong electronegativity of fluorine () activates the aromatic ring for Nucleophilic Aromatic Substitution (), allowing the rapid installation of UV-active nucleophiles (anilines, hydrazines) under mild conditions.
- The "Antenna Effect": In coordination chemistry, the 2-FBA carboxylate moiety acts as an efficient photon harvester (antenna), absorbing UV light (typically 230–280 nm) and transferring energy to lanthanide ions (e.g., Eu), resulting in intense luminescence.

This guide details three primary classes of UV-active derivatives: Luminescent Lanthanide Complexes, Fluorescent N-Aryl Anthranilates, and Indazole Heterocycles.

Pathway A: Luminescent Lanthanide "Antenna" Complexes

Application: Bio-imaging probes and OLED materials. Mechanism: 2-FBA ligands coordinate to Lanthanide ions.^{[1][2]} The aromatic ring absorbs UV light (

) and transfers energy via Intersystem Crossing (ISC) to the metal's emissive state (e.g., for Europium), generating sharp, long-lived luminescence.

Technical Data Profile

Parameter	Value	Notes
Ligand Absorption	ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted"> nm	Ligand-centered transition.
Emission (Eu Complex)	nm	Hypersensitive transition (Red).
Coordination Geometry	Distorted Square Antiprism	Typically 8 or 9 coordinate. ^[2]
Quantum Yield ()	15–40% (Solid State)	Enhanced by co-ligands like Phenanthroline.

Experimental Protocol: Synthesis of [Eu(2-FBA) (phen)]

This protocol yields a highly UV-active red-emitting complex.

Reagents:

- 2-Fluorobenzoic acid (2-FBA)^{[1][2]}
- Europium(III) chloride hexahydrate (EuCl

6H

O)

- 1,10-Phenanthroline (phen)[1][2]
- Ethanol (95%), NaOH (1M).

Step-by-Step Methodology:

- Ligand Preparation: Dissolve 2-FBA (3.0 mmol, 420 mg) in Ethanol (20 mL). Adjust pH to 6.5–7.0 using 1M NaOH to generate the 2-fluorobenzoate anion.
- Co-Ligand Addition: Add 1,10-Phenanthroline (1.0 mmol, 198 mg) to the solution with vigorous stirring.
- Metal Coordination: Dropwise add a solution of EuCl

6H

O (1.0 mmol, 366 mg) in Ethanol (10 mL).

- Precipitation: Heat the mixture at 60°C for 2 hours. A white precipitate will form.[3]
- Isolation: Cool to room temperature. Filter the precipitate and wash 3x with cold ethanol to remove unreacted ligands.
- Drying: Vacuum dry at 50°C for 12 hours.

Validation: The product should exhibit no fluorescence under visible light but glow bright red under a 254 nm or 365 nm UV lamp.

Pathway B: Fluorescent N-Aryl Anthranilates (Fenamates)

Application: UV-active pharmacophores (NSAID bioisosteres) and fluorescent pH probes.

Mechanism: The ortho-fluorine acts as a leaving group in an

reaction with aniline derivatives. This extends the conjugation system, shifting UV absorption into the 300–350 nm range and often inducing fluorescence (400–470 nm emission).

Synthetic Strategy: Lithioamide-Promoted

Unlike activated substrates (e.g., nitro-fluorobenzenes), 2-FBA requires strong bases to facilitate nucleophilic attack due to the electron-rich carboxylate.

Reaction Scheme:

Experimental Protocol

- Deprotonation: In a flame-dried flask under Argon, dissolve the aniline derivative (1.2 equiv) in anhydrous THF. Cool to -78°C.
- Base Addition: Add LiHMDS (Lithium hexamethyldisilazide, 2.5 equiv) dropwise. Stir for 30 min to form the lithium anilide.
- Substrate Addition: Add 2-Fluorobenzoic acid (1.0 equiv) dissolved in THF.
- Reaction: Allow to warm to room temperature and reflux for 4–12 hours.
- Quench/Workup: Quench with 1M HCl. Extract with Ethyl Acetate. The product (N-aryl anthranilic acid) is purified by recrystallization from Ethanol/Water.

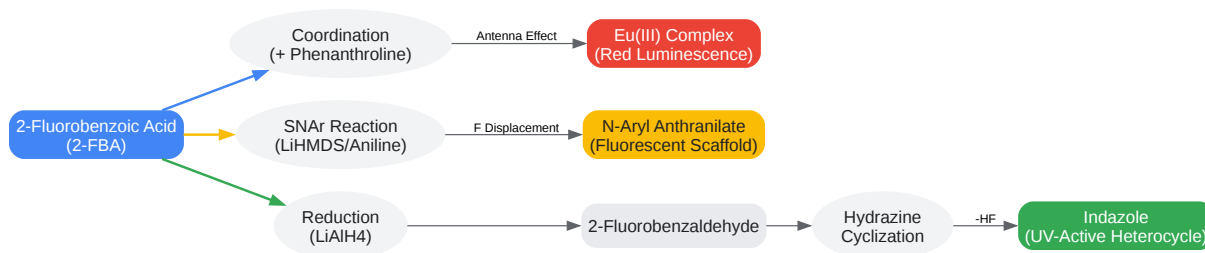
Pathway C: Indazole Heterocycles

Application: Kinase inhibitors and UV-active drug scaffolds. Mechanism: 2-FBA is reduced to 2-fluorobenzaldehyde, which then condenses with hydrazine. The hydrazine nitrogen attacks the ortho-fluorine in an intramolecular

cyclization to form the indazole core.

Visualization of Synthetic Divergence

The following diagram illustrates how 2-FBA serves as a divergent node for these three distinct UV-active classes.



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Caption: Divergent synthesis of UV-active scaffolds from 2-Fluorobenzoic Acid via Coordination, Substitution, and Cyclization pathways.

References

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